

A Comparative Guide to the Structural Analysis of Bromohexanoic Acid Derivatives

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Compound of Interest

Compound Name: 4-Bromohexanoic acid

CAS No.: 61222-82-0

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structural elucidation of bromohexanoic acid derivatives, with a focus on X-ray crystallography. Due to the limited availability of a single crystal structure for **4-bromohexanoic acid**, this guide leverages the detailed crystallographic data of its isomer, 6-bromohexanoic acid, as a primary example for comparison. Furthermore, it explores alternative and complementary spectroscopic techniques that are crucial for the comprehensive structural characterization of this class of compounds.

Data Presentation: Crystallographic and Spectroscopic Data

The following tables summarize key quantitative data for 6-bromohexanoic acid and provide a comparative overview of spectroscopic data for different bromohexanoic acid isomers.

Table 1: Crystallographic Data for 6-Bromohexanoic Acid

Parameter	Value
Chemical Formula	C6H11BrO2
Molecular Weight	195.05 g/mol
Crystal System	Monoclinic
Space Group	P21/n
a (Å)	10.6730(14)
b (Å)	5.2781(6)
c (Å)	14.7781(18)
β (°)	109.610(4)
Volume (Å ³)	784.21(17)
Z	4
Temperature (K)	200(2)
Rgt(F)	0.0225
wRref(F ²)	0.0564

Data sourced from ResearchGate.[1]

Table 2: Comparative Spectroscopic Data for Bromohexanoic Acid Isomers

Isomer	¹ H NMR (ppm)	¹³ C NMR (ppm)	Mass Spectrometry (m/z)
2-Bromohexanoic acid	Acidic O-H proton typically appears far downfield (10-12 ppm).[2]	Carbonyl carbon is strongly deshielded (160-180 ppm).[2]	Molecular ion peak may be weak or absent; a prominent M-1 peak from H loss is common.
6-Bromohexanoic acid	Signals corresponding to the protons on the carbon chain, with chemical shifts influenced by the bromine and carboxylic acid groups.[3]	Characteristic signal for the carbonyl carbon.	Molecular ion peak is more prominent in conjugated acids. Alpha-cleavage leads to significant peaks from the loss of OH (M-17) and COOH (M-45).[2]
3,5-Dibromohexanoic acid	Key signals are present, though a complete high-resolution spectrum is not widely available. [4]	Data not widely available.	Data not widely available.

Experimental Protocols

Detailed methodologies are essential for the reproducibility of experimental results. Below are generalized protocols for single-crystal X-ray diffraction, NMR spectroscopy, and mass spectrometry.

Single-Crystal X-ray Diffraction Analysis

- **Crystal Growth:** Single crystals of the bromohexanoic acid derivative are grown, often by slow evaporation of a suitable solvent.
- **Data Collection:** A suitable crystal is mounted on a diffractometer. X-ray diffraction data are collected at a specific temperature (e.g., 200 K) using a specific radiation source (e.g., Mo

K α).

- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The crystal structure is then solved using direct methods and refined using full-matrix least-squares on F^2 . Non-hydrogen atoms are typically refined anisotropically.

NMR Spectroscopy

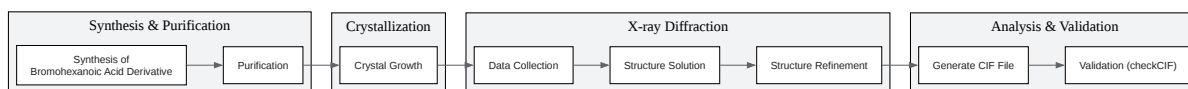
- **Sample Preparation:** A small amount of the purified compound is dissolved in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- **Data Acquisition:** ¹H and ¹³C NMR spectra are acquired on an NMR spectrometer. For ¹H NMR, parameters such as the number of scans, relaxation delay, and pulse width are optimized. For ¹³C NMR, proton-decoupled spectra are typically obtained.
- **Data Analysis:** The chemical shifts, signal integrations, and coupling patterns are analyzed to determine the connectivity and chemical environment of the atoms in the molecule.^[5]

Mass Spectrometry

- **Sample Introduction:** The sample is introduced into the mass spectrometer, typically via direct infusion or after separation by gas or liquid chromatography.
- **Ionization:** The molecules are ionized using an appropriate technique, such as electron ionization (EI) or electrospray ionization (ESI).
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- **Detection and Spectrum Generation:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. The fragmentation pattern provides valuable information about the molecular structure.^{[2][6]}

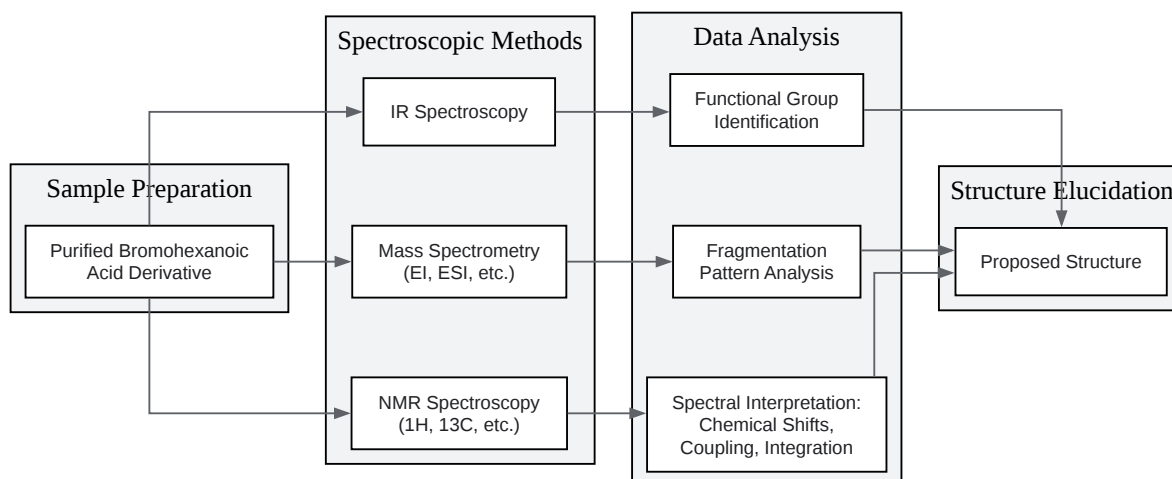
Visualization of Experimental Workflows

The following diagrams illustrate the typical workflows for X-ray crystal structure analysis and alternative spectroscopic methods for structural elucidation.



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Caption: Workflow for X-ray Crystal Structure Analysis.



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Caption: Workflow for Spectroscopic Structural Elucidation.

Comparison with Alternative Methods

While single-crystal X-ray diffraction provides unambiguous proof of a molecule's three-dimensional structure in the solid state, it is not always feasible if suitable crystals cannot be obtained. In such cases, and for a more complete understanding of the molecule's properties in solution, other analytical techniques are indispensable.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is a powerful technique for determining the connectivity of atoms in a molecule.[5] One-dimensional (^1H , ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments can reveal detailed information about the carbon skeleton and the relative positions of protons and carbons. For bromohexanoic acid derivatives, NMR can distinguish between isomers by analyzing the chemical shifts and splitting patterns of the protons along the carbon chain, which are influenced by the position of the bromine atom and the carboxylic acid group.
- Mass Spectrometry (MS): MS provides information about the molecular weight and elemental composition of a compound.[6] The fragmentation pattern observed in the mass spectrum can offer valuable clues about the molecule's structure. For instance, the characteristic loss of bromine or fragments containing the carboxylic acid group can help in identifying and differentiating isomers of bromohexanoic acid.[2]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in a molecule. For carboxylic acids, a very broad O-H stretching band and a strong C=O stretching band are characteristic features.[2][6] While IR is less powerful than NMR or X-ray crystallography for complete structure determination, it is a quick and simple method to confirm the presence of key functional groups.

In conclusion, a combination of these techniques provides a robust approach to the structural elucidation of **4-bromohexanoic acid** derivatives and other small molecules, with X-ray crystallography offering the definitive solid-state structure and spectroscopic methods providing complementary information about the molecular framework and behavior in solution.

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